

# Safe Disposal of C<sub>17</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: C<sub>17</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>

Cat. No.: B7744846

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The chemical formula **C<sub>17</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>** can refer to multiple substances, including Tropicamide and isomers of other compounds.[1][2][3] However, in the context of laboratory research and drug development, a common chemical with a related structure is Nomifensine, often handled as its maleate salt (C<sub>16</sub>H<sub>18</sub>N<sub>2</sub> · C<sub>4</sub>H<sub>4</sub>O<sub>4</sub>). This guide focuses on the proper disposal procedures for Nomifensine, a selective norepinephrine and dopamine reuptake inhibitor used in laboratory research. Nomifensine was previously sold as an antidepressant but was withdrawn from the market for safety reasons, including a risk of hemolytic anemia.[4][5]

## Immediate Safety and Handling Precautions:

Nomifensine maleate is categorized as a hazardous substance. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[6] When handling this compound, all personnel must adhere to the safety protocols outlined in the substance's Safety Data Sheet (SDS).

Personal Protective Equipment (PPE) is mandatory:

- **Gloves:** Wear suitable chemical-resistant gloves.
- **Eye Protection:** Use safety glasses with side-shields or goggles.
- **Respiratory Protection:** Use a dust mask type N95 (US) or equivalent.
- **Body Protection:** Wear a lab coat or other protective clothing to prevent skin contact.[6]

Work should be conducted in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of dust.<sup>[6]</sup> Do not eat, drink, or smoke when using this product.

## Step-by-Step Disposal Protocol

The primary directive for the disposal of Nomifensine is to treat it as hazardous chemical waste. It must be disposed of through an approved waste disposal plant in accordance with all local, state, and federal regulations.<sup>[6]</sup> Under no circumstances should this chemical be allowed to enter drains or waterways.

- Containment:
  - Collect all waste material (pure substance, contaminated labware, etc.) in a designated, compatible, and clearly labeled hazardous waste container. The container must be kept tightly closed.<sup>[6]</sup>
  - Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health & Safety (EHS) department.
- Labeling:
  - Label the waste container clearly with "Hazardous Waste" and the full chemical name: "Nomifensine maleate."
  - Include any known hazard warnings (e.g., "Toxic," "Irritant").
- Storage:
  - Store the sealed waste container in a designated, secure, and well-ventilated hazardous waste accumulation area.
  - The storage area should be away from incompatible materials.
- Final Disposal:
  - Contact your institution's EHS or equivalent safety office to arrange for pickup and disposal by a licensed hazardous waste contractor.

- Provide the contractor with a copy of the Safety Data Sheet.
- While specific methods are determined by regulations, high-temperature incineration at a permitted facility is a common disposal route for such compounds.[\[7\]](#)

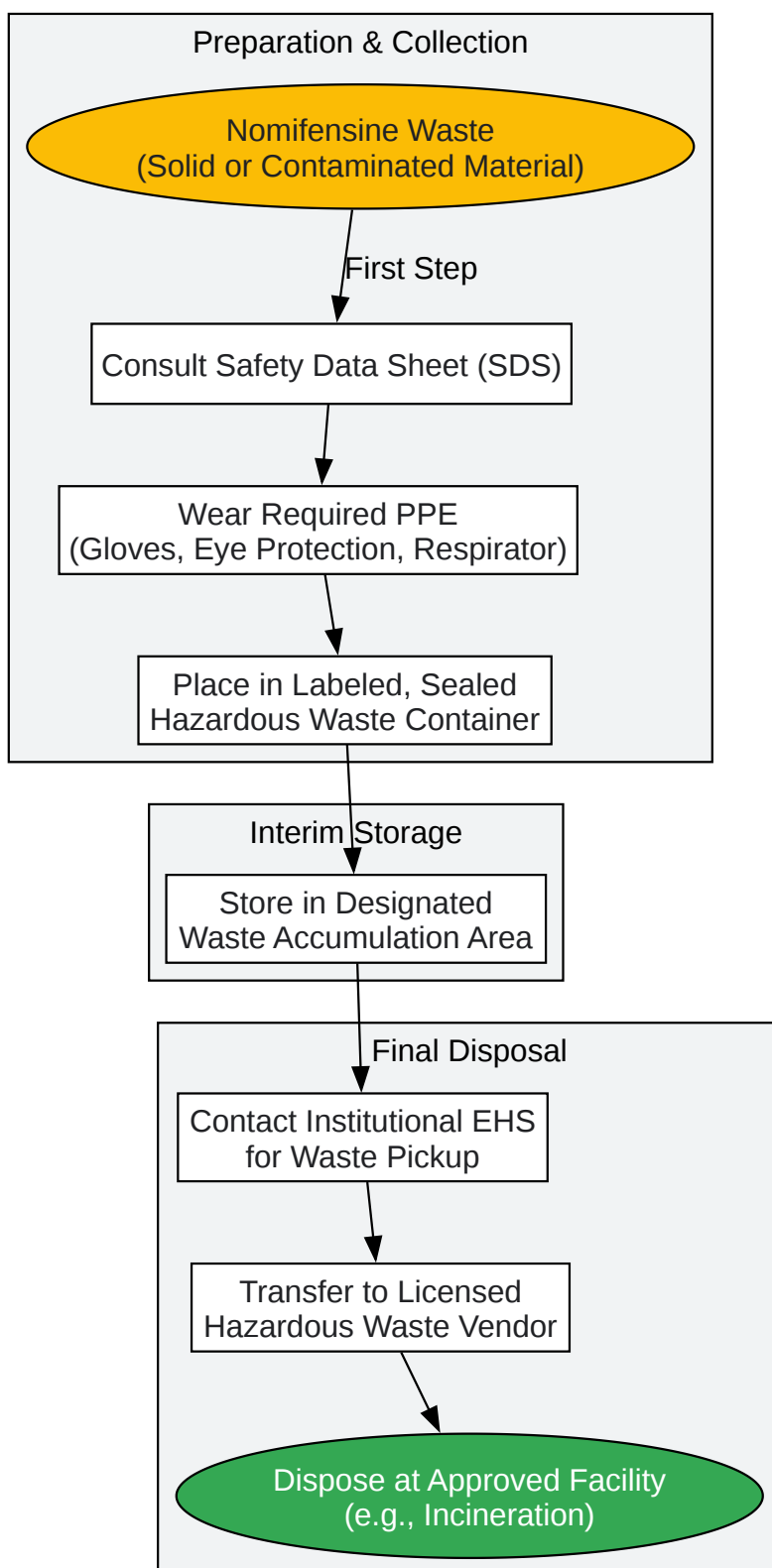
## Chemical and Safety Data Summary

The following table summarizes key quantitative data for Nomifensine maleate salt.

Property	Value	Source
CAS Number	32795-47-4	<a href="#">[6]</a>
Molecular Formula	C <sub>16</sub> H <sub>18</sub> N <sub>2</sub> · C <sub>4</sub> H <sub>4</sub> O <sub>4</sub>	
Molecular Weight	354.40 g/mol	
GHS Hazard Codes	H302, H315, H319, H335	
Storage Class	11 (Combustible Solids)	
Solubility (in DMSO)	~25 mg/mL	<a href="#">[8]</a>
Solubility (in Ethanol)	~10 mg/mL	<a href="#">[8]</a>

## Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural workflow for the proper disposal of Nomifensine waste in a laboratory setting.



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Caption: Workflow for the safe disposal of Nomifensine laboratory waste.

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## References

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Address: 3281 E Guasti Rd

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